

Personal protective equipment for handling 3-Methyl-2-nitrobenzoic acid

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Compound of Interest

Compound Name: 3-Methyl-2-nitrobenzoic acid

Cat. No.: B045383

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Essential Safety and Handling Guide for 3-Methyl-2-nitrobenzoic Acid

This guide provides immediate, essential safety protocols, operational procedures, and disposal plans for handling **3-Methyl-2-nitrobenzoic acid**. It is intended for researchers, scientists, and drug development professionals to ensure the safe handling of this chemical and to minimize risks to personnel and the environment.

Chemical Identifier:

- Name: **3-Methyl-2-nitrobenzoic acid**
- Synonyms: 2-Nitro-m-toluic acid
- CAS Number: 5437-38-7

Hazard Identification: **3-Methyl-2-nitrobenzoic acid** is classified as a hazardous substance.

According to the Globally Harmonized System (GHS), its primary hazards are:

- Skin irritation (H315)[[1](#)][[2](#)]
- Serious eye irritation (H319)[[1](#)][[2](#)]
- May cause respiratory irritation (H335)[[1](#)][[2](#)]

It is a white to yellow solid and caution is advised as its toxicological properties have not been fully investigated.[\[3\]](#)

Personal Protective Equipment (PPE)

A multi-layered approach to safety, combining engineering controls and appropriate Personal Protective Equipment (PPE), is mandatory when handling this chemical.

PPE Category	Item	Specifications
Eye Protection	Safety Goggles	Must be worn at all times in the laboratory and conform to OSHA 29 CFR 1910.133 or European Standard EN166. [3]
Face Protection	Face Shield	Recommended when there is a significant risk of splashing or dust generation. [4]
Hand Protection	Chemical-resistant gloves	Butyl gloves are recommended for handling nitro compounds. [5] Always inspect gloves before use and change them immediately if contaminated. [4]
Body Protection	Laboratory Coat	A flame-resistant lab coat should be worn and kept fully buttoned. [4]
Respiratory Protection	Dust mask or respirator	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if dust formation is likely or if working outside of a fume hood. [3] [4]

Operational Plan for Safe Handling

A systematic approach is crucial when working with **3-Methyl-2-nitrobenzoic acid**.

1. Preparation and Engineering Controls:

- All handling of **3-Methyl-2-nitrobenzoic acid** powder should occur within a certified chemical fume hood to minimize inhalation exposure.[4][6]
- Ensure that an eyewash station and a safety shower are readily accessible.[3]

2. Weighing and Transfer:

- Conduct all weighing and transfer operations within a fume hood to contain any dust.[4]
- Avoid the formation of dust during handling.[1][7][8]

3. During the Experiment:

- Keep all containers with **3-Methyl-2-nitrobenzoic acid** clearly labeled.[7]
- Avoid contact with skin and eyes.[1][3][7]
- Do not eat, drink, or smoke in the laboratory.[7]
- Wash hands thoroughly after handling the chemical, even if gloves were worn.[3][9]

4. Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[1][3]
- Store away from incompatible materials such as strong oxidizing agents and strong bases.[3]

First Aid Measures

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid. [3]
Skin Contact	Get medical aid. Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Wash clothing before reuse. [3]
Inhalation	Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid. [3]
Ingestion	Never give anything by mouth to an unconscious person. Get medical aid. Do NOT induce vomiting. If conscious and alert, rinse mouth and drink 2-4 cupfuls of milk or water. [3]

Spill Management and Disposal Plan

Spill Management Protocol:



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Caption: Workflow for handling a spill of **3-Methyl-2-nitrobenzoic acid**.

Disposal Plan:

- Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste according to US EPA guidelines in 40 CFR Parts 261.3.[3]
- Consult state and local hazardous waste regulations to ensure complete and accurate classification.[3]
- Dispose of the contents and container to an approved waste disposal plant.[9] Do not allow the material to enter drains or water courses.[7]
- Contaminated clothing and adsorbent materials should be sealed in a vapor-tight plastic bag for eventual disposal.[8]

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